

# Human Copeptin ELISA Kit: Application Notes and Protocols

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## Compound of Interest

Compound Name: Copeptin (human)

Cat. No.: B15550659

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This document provides a detailed overview and protocol for the use of a human copeptin Enzyme-Linked Immunosorbent Assay (ELISA) kit. Copeptin, the C-terminal part of the precursor of arginine vasopressin (AVP), is a stable and reliable surrogate marker for AVP release.<sup>[1][2]</sup> Its measurement is of significant interest in various fields of research, including cardiovascular diseases, renal function, and stress response.<sup>[3][4]</sup>

## Principle of the Assay

Human copeptin ELISA kits typically utilize a quantitative sandwich or competitive enzyme immunoassay technique.

- Sandwich ELISA: An antibody specific for copeptin is pre-coated onto a microplate.<sup>[5]</sup> Standards and samples are pipetted into the wells, and any copeptin present is bound by the immobilized antibody. After washing, a biotin-conjugated antibody specific for copeptin is added. Following another wash, a streptavidin-HRP conjugate is added. Finally, a substrate solution is added, and the color development is proportional to the amount of copeptin bound.<sup>[5]</sup>

- Competitive ELISA: This format involves a competition between a known amount of labeled copeptin and the copeptin in the sample for a limited number of antibody binding sites. The resulting signal is inversely proportional to the concentration of copeptin in the sample.[\[6\]](#)[\[7\]](#)

## Quantitative Data Summary

The performance characteristics of human copeptin ELISA kits can vary between manufacturers. The following table summarizes typical quantitative data.

| Parameter                   | Typical Value                                                                                                                                |
|-----------------------------|----------------------------------------------------------------------------------------------------------------------------------------------|
| Detection Range             | 31.25 - 2000 pg/mL <a href="#">[6]</a> <a href="#">[8]</a>                                                                                   |
| Sensitivity                 | < 20 pg/mL <a href="#">[6]</a> <a href="#">[8]</a>                                                                                           |
| Intra-Assay Precision (CV%) | < 8% <a href="#">[2]</a>                                                                                                                     |
| Inter-Assay Precision (CV%) | < 10% <a href="#">[2]</a>                                                                                                                    |
| Sample Types                | Serum, Plasma, Cell Culture Supernatants, Tissue Homogenates <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Assay Time                  | Approximately 3-4 hours <a href="#">[5]</a> <a href="#">[8]</a>                                                                              |

## Experimental Protocols

### Reagent and Sample Preparation

- Reagent Preparation: Bring all reagents to room temperature (18-25°C) before use.[\[1\]](#)[\[6\]](#)[\[9\]](#)  
Reconstitute or dilute concentrated standards, detection antibodies, and wash buffers as specified in the kit manual.
- Sample Collection and Storage:
  - Serum: Allow blood to clot for 1-2 hours at room temperature or overnight at 4°C. Centrifuge for 20 minutes at 1000 x g.[\[1\]](#)[\[7\]](#)[\[9\]](#)
  - Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15 minutes at 1000 x g within 30 minutes of collection.[\[1\]](#)[\[7\]](#)[\[9\]](#)

- Cell Culture Supernatants: Centrifuge at 1000 x g for 20 minutes to remove particulates.[9]
- Tissue Homogenates: Homogenize tissue in an appropriate buffer and centrifuge to remove debris.[4]
- Store samples at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.  
[1][9]

## Assay Procedure (Sandwich ELISA)

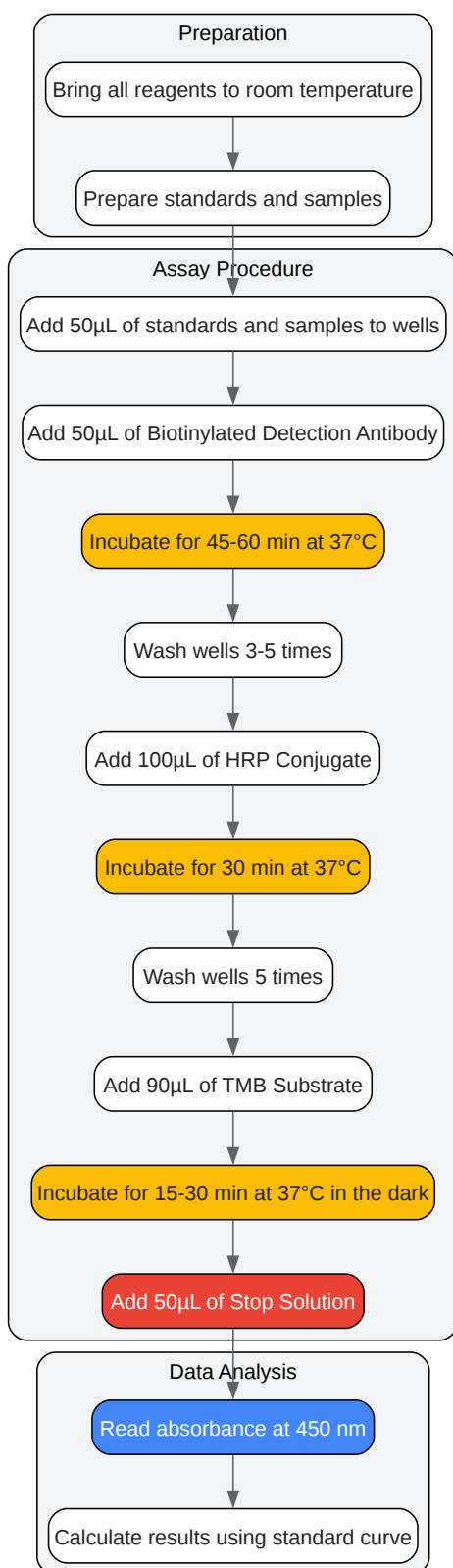
- Add Standards and Samples: Add 50 µL of standards and samples to the appropriate wells of the pre-coated microplate.[1][6]
- Add Detection Antibody: Immediately add 50 µL of biotinylated detection antibody working solution to each well.[6]
- Incubation: Cover the plate and incubate for 45-60 minutes at 37°C.[6][9]
- Washing: Aspirate the liquid from each well and wash 3-5 times with 350 µL of 1X Wash Buffer per well.[6][7]
- Add HRP Conjugate: Add 100 µL of HRP conjugate working solution to each well.[6]
- Incubation: Cover the plate and incubate for 30 minutes at 37°C.[6]
- Washing: Repeat the washing step as in step 4.
- Add Substrate: Add 90 µL of TMB Substrate Solution to each well.[9]
- Incubation: Incubate for 15-30 minutes at 37°C in the dark.[9]
- Add Stop Solution: Add 50 µL of Stop Solution to each well. The color will change from blue to yellow.[1][9]
- Read Absorbance: Read the optical density (OD) at 450 nm within 10-30 minutes of adding the stop solution.[2][7]

## Calculation of Results

- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis.
- Use a four-parameter logistic (4-PL) curve fit to generate the best-fit line.[\[7\]](#)
- Determine the concentration of copeptin in the samples by interpolating their mean absorbance values from the standard curve.
- Multiply the interpolated concentration by the dilution factor if samples were diluted.

## Visualizations

## Experimental Workflow

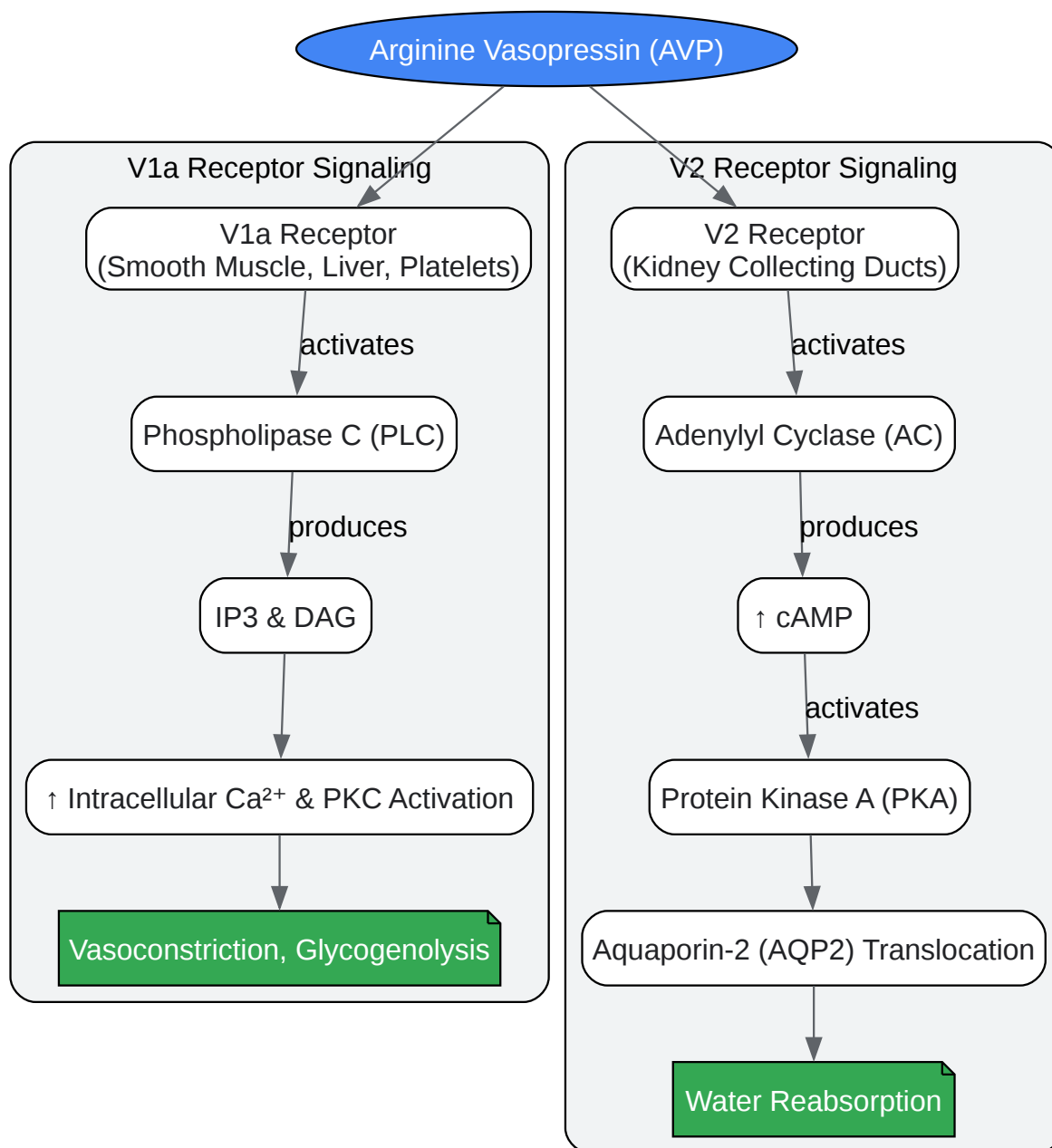


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Caption: A flowchart illustrating the major steps of the human copeptin sandwich ELISA protocol.

## Vasopressin Signaling Pathway

Copeptin is released in a 1:1 molar ratio with arginine vasopressin (AVP) and serves as a surrogate marker for its secretion. AVP exerts its effects through binding to three main G-protein coupled receptors: V1a, V1b, and V2.



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Caption: A simplified diagram of the major arginine vasopressin (AVP) signaling pathways.

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